

# Solubility and preparation of (+)-Pronethalol stock solutions

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## Compound of Interest

Compound Name: (+)-Pronethalol

Cat. No.: B12785532

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## Application Notes and Protocols for (+)-Pronethalol

Disclaimer: Specific experimental data for the solubility and preparation of stock solutions for the (+)-enantiomer of Pronethalol is limited in publicly available literature. The following protocols and data are based on information available for the racemic mixture, (±)-Pronethalol, and should serve as a close approximation. Researchers should validate these parameters for their specific experimental setup.

## Introduction

Pronethalol is a non-selective  $\beta$ -adrenergic receptor antagonist. It is a valuable tool in pharmacological research for studying the effects of  $\beta$ -adrenergic blockade. Proper preparation of stock solutions is critical for obtaining accurate and reproducible experimental results. These application notes provide detailed protocols for the solubilization and preparation of stock solutions of (±)-Pronethalol.

## Data Presentation

### Solubility of (±)-Pronethalol

The solubility of (±)-Pronethalol has been determined in various solvent systems. The following table summarizes this data for easy reference.

| Solvent System                                      | Solubility           | Notes   |
|---|----------------------|---|
| 10% DMSO / 40% PEG300 /<br>5% Tween-80 / 45% Saline | $\geq 2.5$ mg/mL     | A clear solution is obtained.   |
| 10% DMSO / 90% (20% SBE- $\beta$ -CD in Saline)     | $\geq 2.5$ mg/mL     | A clear solution is obtained.   |
| 10% DMSO / 90% Corn Oil                             | $\geq 2.5$ mg/mL     | A clear solution is obtained.   |
| DMSO  | 50 mg/mL (218.03 mM) | Requires sonication to dissolve. Note that hygroscopic DMSO can affect solubility. Use freshly opened DMSO. |

## Experimental Protocols

### Preparation of a 10 mM ( $\pm$ )-Pronethalol Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of ( $\pm$ )-Pronethalol in Dimethyl Sulfoxide (DMSO).

Materials:

- ( $\pm$ )-Pronethalol (powder form)
- Anhydrous Dimethyl Sulfoxide (DMSO), freshly opened
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Sonicator (optional, but recommended)
- Calibrated analytical balance
- Pipettes

#### Procedure:

- Calculate the required mass of (±)-Pronethalol:
  - The molecular weight of Pronethalol is 229.3 g/mol .
  - To prepare 1 mL of a 10 mM stock solution, you will need:
    - $\text{Mass (g)} = 10 \text{ mmol/L} * 1 \text{ L}/1000 \text{ mL} * 229.3 \text{ g/mol} * 1 \text{ mL} = 0.002293 \text{ g} = 2.293 \text{ mg}$
- Weighing the (±)-Pronethalol:
  - Carefully weigh out 2.293 mg of (±)-Pronethalol powder on an analytical balance and transfer it to a sterile microcentrifuge tube.
- Dissolving in DMSO:
  - Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the (±)-Pronethalol powder.
  - Vortex the tube vigorously for 1-2 minutes to aid dissolution.
  - If the compound does not fully dissolve, sonicate the solution for 5-10 minutes. Gentle warming can also be applied if necessary.
- Storage:
  - Once a clear solution is obtained, aliquot the stock solution into smaller volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
  - Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).<sup>[1]</sup>

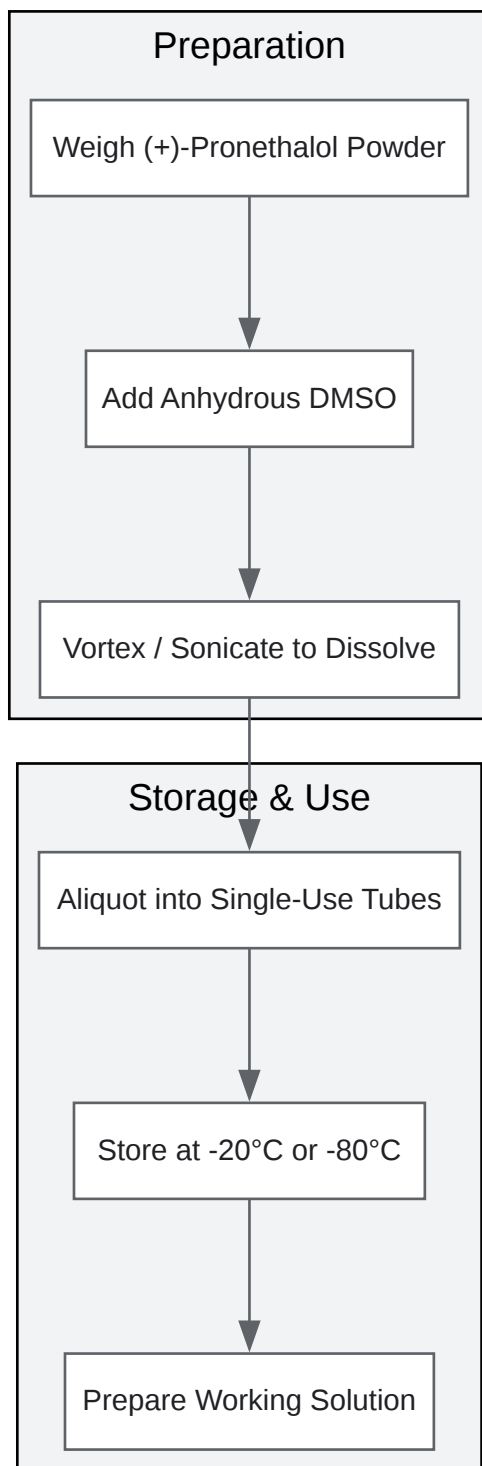
## Stability and Storage

Proper storage of **(+)-Pronethalol** stock solutions is crucial to maintain their stability and activity.

- Solid Form: The solid, powdered form of Pronethalol should be stored in a tightly sealed container, protected from light and moisture.
- Stock Solutions:
  - For long-term storage, it is recommended to store stock solutions at -80°C. At this temperature, solutions are stable for up to 6 months.[\[1\]](#)
  - For short-term storage, -20°C is suitable for up to 1 month.[\[1\]](#)
  - It is advisable to prepare fresh working solutions from the stock solution on the day of the experiment.
  - Avoid repeated freeze-thaw cycles as this can lead to degradation of the compound. Aliquoting the stock solution into single-use volumes is highly recommended.

## Mandatory Visualizations

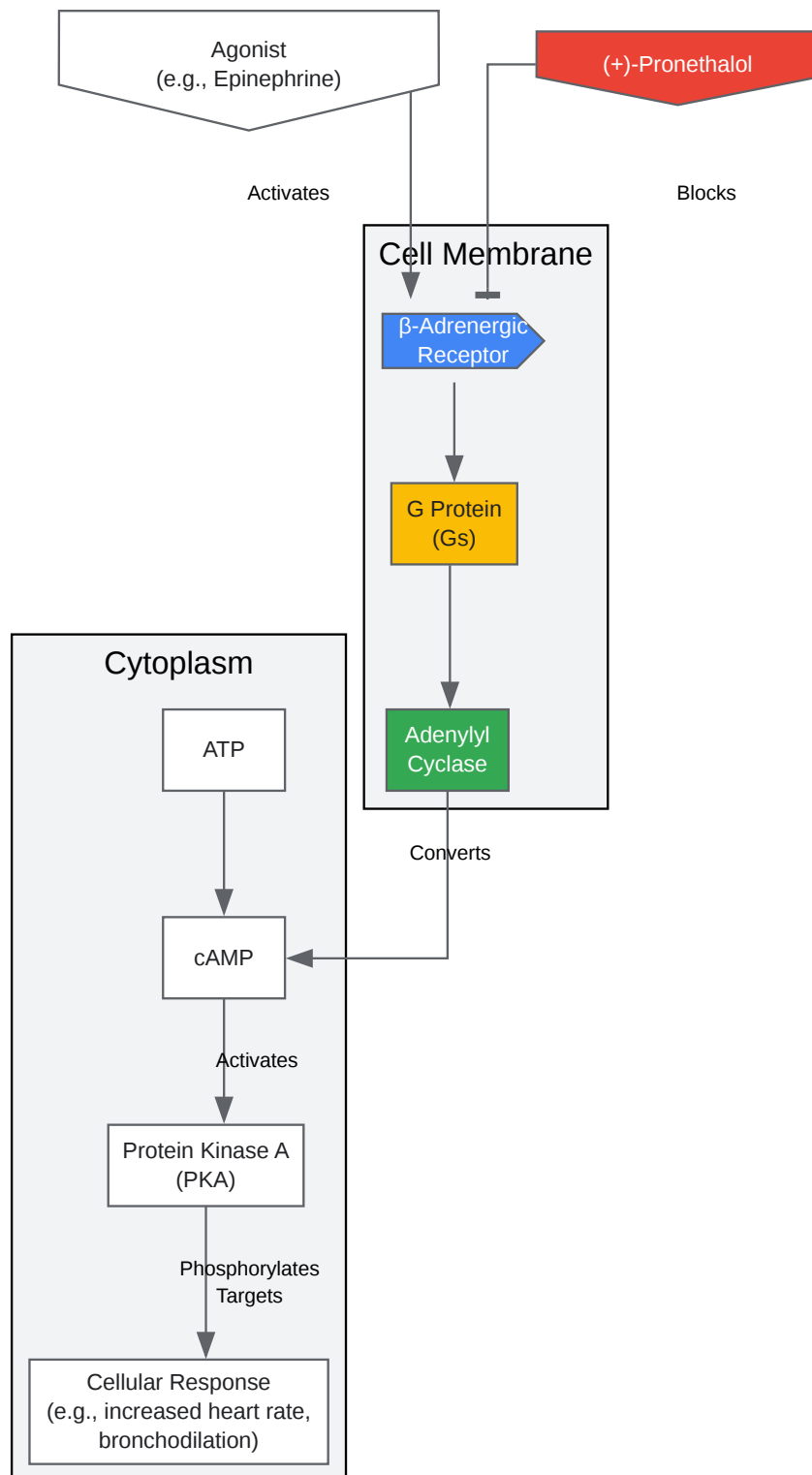
## Experimental Workflow: Preparation of (+)-Pronethalol Stock Solution



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Caption: Workflow for preparing a **(+)-Pronethalol** stock solution.

## Signaling Pathway: Antagonistic Action of (+)-Pronethalol

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Caption: Antagonistic action of **(+)-Pronethalol** on the  $\beta$ -adrenergic signaling pathway.

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## References

- 1. medchemexpress.com [medchemexpress.com]
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